

# An In-depth Technical Guide to the Safety and Handling of 1-Piperonylpiperazine

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## Compound of Interest

Compound Name: 1-Piperonylpiperazine

Cat. No.: B118981

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **1-piperonylpiperazine** (CAS No. 32231-06-4). The information is intended to support safe laboratory and manufacturing practices for professionals in research and drug development.

## Chemical and Physical Properties

**1-Piperonylpiperazine** is a versatile organic compound utilized in pharmaceutical synthesis and agrochemical development.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

| Property          | Value                                                          | Source |
|-------------------|----------------------------------------------------------------|--------|
| Molecular Formula | C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>  | [1]    |
| Molecular Weight  | 220.27 g/mol                                                   | [1][2] |
| Appearance        | White to yellow to orange crystalline powder                   | [1][3] |
| Melting Point     | 36 - 46 °C                                                     | [1][3] |
| Boiling Point     | 147 - 149 °C at 2 mmHg                                         | [1][3] |
| Flash Point       | > 112 °C (> 233.6 °F) - closed cup                             | [4]    |
| Solubility        | Slightly soluble in water.<br>Soluble in methanol and ethanol. | [5][6] |
| Purity            | ≥ 97% (Assay by titration)                                     | [1]    |

## Hazard Identification and GHS Classification

**1-Piperonylpiperazine** is classified as a hazardous substance. The aggregated GHS classification from multiple sources indicates the following hazards:

| Hazard Class                                     | GHS Classification      | Signal Word      | Hazard Statement                                                                                |
|--------------------------------------------------|-------------------------|------------------|-------------------------------------------------------------------------------------------------|
| Skin Corrosion/Irritation                        | Category 1 / Category 2 | Danger / Warning | H314: Causes severe skin burns and eye damage.[2][4] H315: Causes skin irritation.[2][6]        |
| Serious Eye Damage/Eye Irritation                | Category 1 / Category 2 | Danger / Warning | H314: Causes severe skin burns and eye damage.[2][4] H319: Causes serious eye irritation.[2][6] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3              | Warning          | H335: May cause respiratory irritation.[2][4]                                                   |
| Acute Toxicity (Oral, Dermal, Inhalation)        | Category 4              | Danger           | Harmful if swallowed, in contact with skin or if inhaled.[4]                                    |

Pictograms:

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## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [4][7] A face shield may also be necessary. [8]\* Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [4][7]\* Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if

exposure limits are exceeded or if irritation or other symptoms are experienced. [4][7] A dust mask of type N95 (US) is recommended.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. [4][8]\* Ensure that eyewash stations and safety showers are close to the workstation location. [4][7]

## Storage

- Store in a cool, dry, and well-ventilated place. [4][8]\* Keep containers tightly closed to prevent moisture absorption as the material may be hygroscopic. [6]\* Store locked up. [4][7]\* Incompatible materials include strong oxidizing agents and strong acids. [4]

## First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

| Exposure Route | First Aid Measures                                                                                                                                  |
|----------------|-----------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Remove victim to fresh air and keep at rest in a position comfortable for breathing. [4][7] If not breathing, give artificial respiration. [4][7]   |
| Skin Contact   | Immediately take off all contaminated clothing. [4][7] Rinse skin with water/shower. [4][7] Wash off immediately with soap and plenty of water. [4] |
| Eye Contact    | Rinse cautiously with water for several minutes. [4][7] Remove contact lenses, if present and easy to do. Continue rinsing. [4][7]                  |
| Ingestion      | Do NOT induce vomiting. [4][7] Rinse mouth with water. [8]                                                                                          |

## Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [4][8]\* Specific Hazards: Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>). [4][8]\* Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear. [4][8]

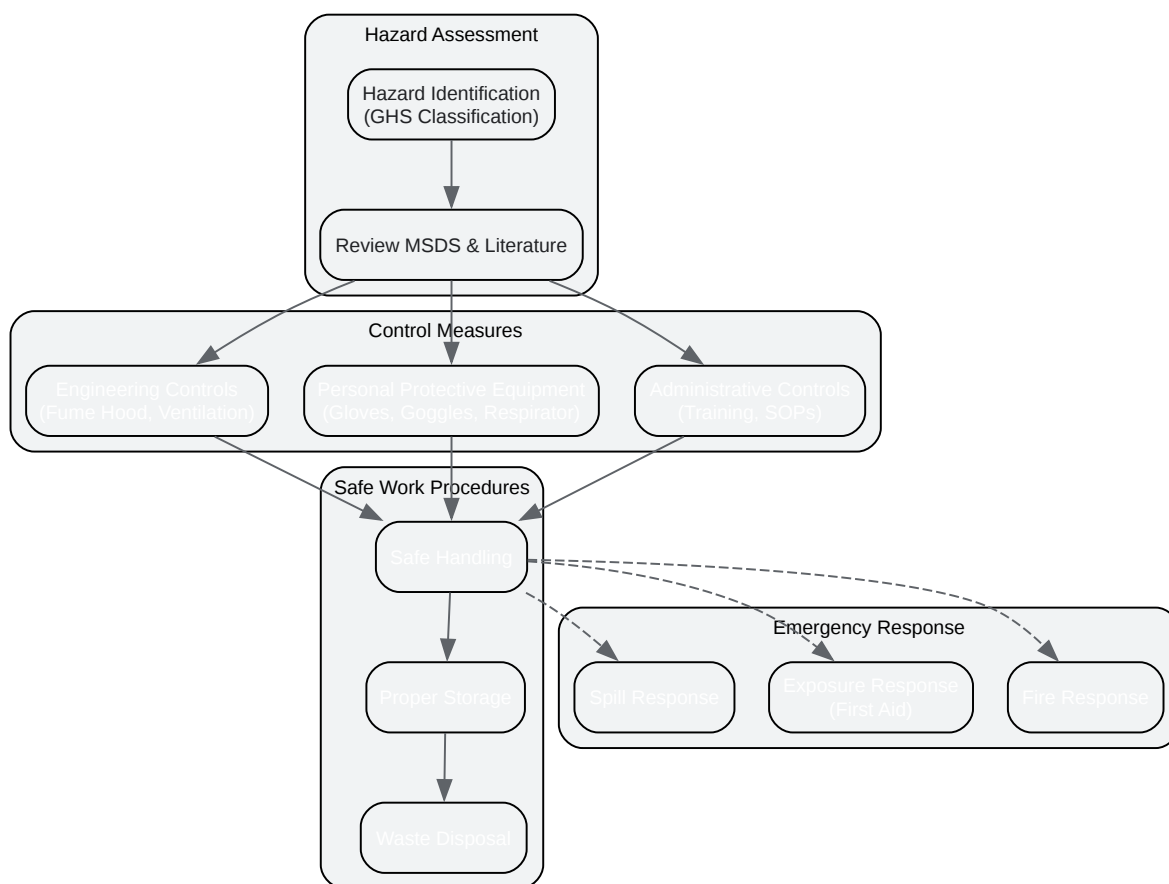
## Toxicological Information

**1-Piperonylpiperazine** is reported to be a dermatotoxin, causing skin burns, and can induce toxic pneumonitis (inflammation of the lungs) upon inhalation. [2] It is also noted to attenuate the neurotoxicity of 3,4-methylenedioxymethamphetamine (MDMA) when co-administered. [2] While studies on the toxicological effects of **1-piperonylpiperazine** exist, detailed experimental protocols for these studies are not available in publicly accessible safety data sheets. A general workflow for assessing chemical toxicity is illustrated below.

## Experimental Workflows and Logical Relationships

### Safety and Handling Workflow

The following diagram illustrates the logical flow of safety and handling procedures for a hazardous chemical like **1-piperonylpiperazine**.

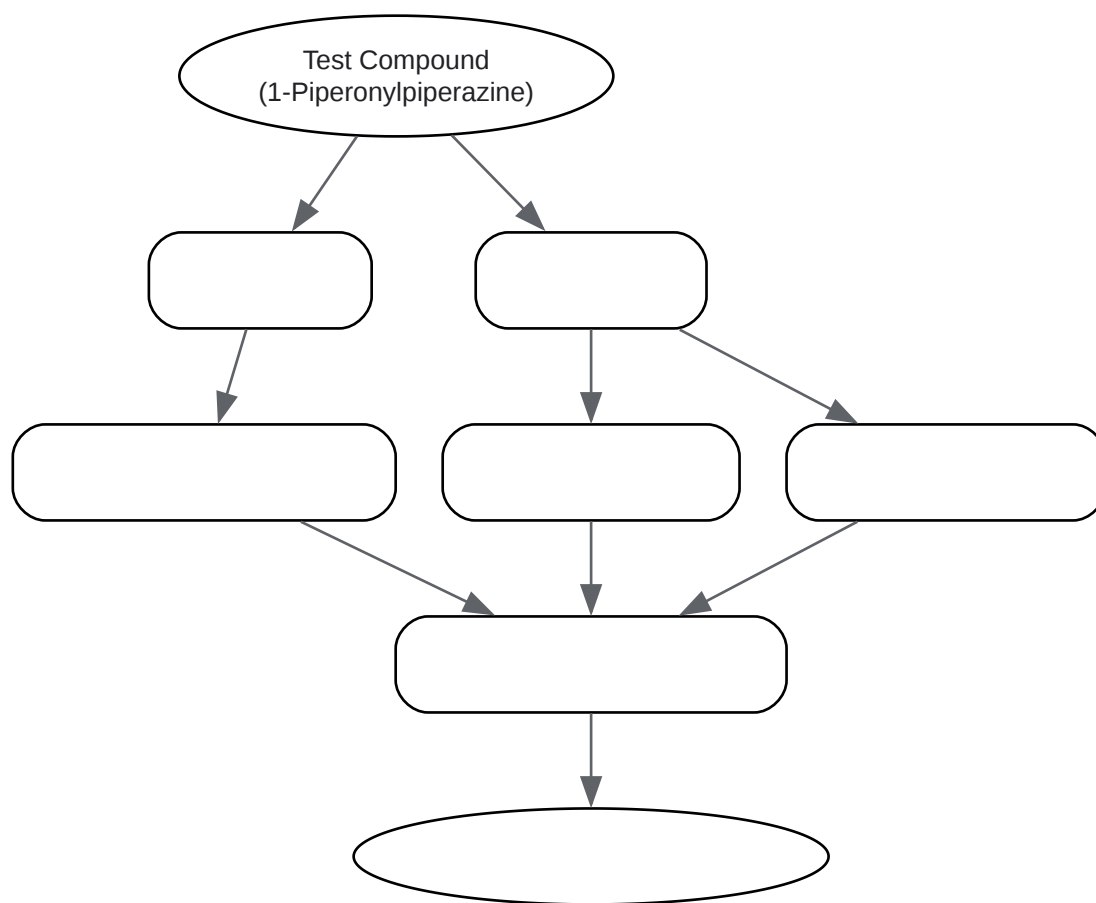


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Caption: Logical workflow for safe chemical handling.

## General Toxicity Assessment Workflow

This diagram outlines a typical workflow for assessing the toxicity of a chemical compound.



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Caption: Generalized workflow for chemical toxicity assessment.

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